

Comparing the potency of AL 8810 ethyl amide versus Bimatoprost

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: AL 8810 ethyl amide

Cat. No.: B1157153

[Get Quote](#)

Comparative Guide: AL 8810 Ethyl Amide vs. Bimatoprost

Executive Summary

This guide provides a technical comparison between Bimatoprost, a clinically established ocular hypotensive agent, and **AL 8810 Ethyl Amide**, a synthetic research tool derived from the selective FP receptor antagonist AL 8810.^[1]

While these two compounds share a core structural motif—both are N-ethyl amides of Prostaglandin F₂

(PGF₂

) analogs—their pharmacological profiles are diametrically opposed.^[1] Bimatoprost exhibits potent agonist-like activity (lowering intraocular pressure), whereas **AL 8810 Ethyl Amide** is largely pharmacologically inert at the FP receptor.^{[1][2]} This comparison highlights a critical Structure-Activity Relationship (SAR): the conversion of the C-1 carboxyl group to an ethyl amide retains efficacy for the agonist scaffold (Bimatoprost) but abolishes affinity for the antagonist scaffold (AL 8810).^[1]

Chemical & Structural Identity

The structural distinction lies in the core prostaglandin backbone. Bimatoprost is based on the 17-phenyl-trinor PGF2

scaffold, while **AL 8810 Ethyl Amide** is based on the 11

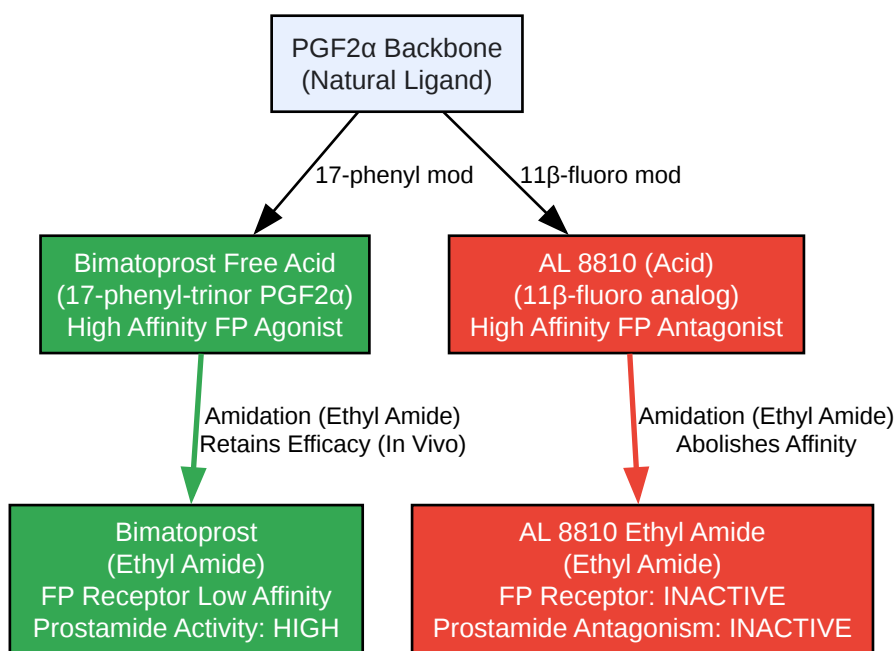
-fluoro PGF2

scaffold.[\[1\]](#)

Feature	Bimatoprost	AL 8810 Ethyl Amide
CAS Number	155206-00-1	N/A (Research Derivative)
Core Scaffold	17-phenyl-trinor PGF2	11 -fluoro-15-indanyl PGF2
C-1 Modification	N-ethyl amide	N-ethyl amide
C-11 Modification	Hydroxyl (-OH)	Fluorine (-F) (Beta configuration)
Primary Classification	Prostamide / FP Agonist (Prodrug)	Structural Analog / Negative Control
Solubility	DMSO, Ethanol, Methanol	DMSO (>10 mg/ml), Ethanol

Structural Logic Diagram

The following diagram illustrates the chemical relationship and the divergent functional outcomes of amidation.



[Click to download full resolution via product page](#)

Caption: SAR divergence: Amidation converts the agonist scaffold into a "prostamide" (Bimatoprost) but renders the antagonist scaffold (AL 8810) inactive.[1]

Pharmacological Potency Comparison

Receptor Affinity (Binding)

The critical differentiator is the affinity for the FP prostanoid receptor.[3] The "Free Acid" forms of both compounds bind with high affinity. However, the ethyl amide modification drastically reduces affinity.

- Bimatoprost: Binds weakly to the FP receptor but is rapidly hydrolyzed in vivo to its free acid, or acts via a distinct "prostamide" mechanism.
- **AL 8810 Ethyl Amide:** Shows negligible binding, demonstrating that the 11-fluoro antagonist pharmacophore cannot tolerate the bulky ethyl amide group at C-1.[1]

Table 1: Comparative Binding Affinity (K_i) at FP Receptor

Compound	Ki (FP Receptor)	Functional Classification	Source
AL 8810 (Parent Acid)	400 – 500 nM	Competitive Antagonist	[1, 2]
AL 8810 Ethyl Amide	> 10,000 nM (Inactive)	Inactive / Negative Control	[3, 4]
Bimatoprost (Amide)	1,000 – 6,000 nM	Weak Agonist / Prostanoid	[5, 6]
Bimatoprost Free Acid	83 nM	Potent Full Agonist	[5, 7]

Functional Activity (In Vitro & In Vivo)

In functional assays (e.g., Calcium mobilization or tissue contraction), the contrast is stark.[1] Bimatoprost is highly efficacious, while **AL 8810 Ethyl Amide** fails to elicit a response or block agonists.[1]

Table 2: Functional Efficacy Data

Assay Type	Bimatoprost	AL 8810 Ethyl Amide
Ca ²⁺ Mobilization (HEK-293/FP)	EC ₅₀ ≈ 2.9 μM (Direct)	No Effect
Cat Iris Sphincter Contraction	Potent Contraction	No Contraction (at 100 μM)
Antagonism of PGF ₂ α	N/A (Agonist)	Inactive (Does not shift PGF ₂ α curve)
Antagonism of Prostanoids	N/A	Inactive (Unlike AGN 204396)

Experimental Protocols

To validate these profiles in your own laboratory, use the following standardized protocols.

Protocol A: FP Receptor Radioligand Binding Assay

Objective: Determine the equilibrium dissociation constant (

) of the test compounds.

- Cell Line: HEK-293 cells stably expressing the human recombinant FP receptor.
- Membrane Preparation:
 - Harvest cells and homogenize in ice-cold Buffer A (10 mM Tris-HCl, pH 7.4, 1 mM EDTA).
 - Centrifuge at 40,000 x g for 20 min at 4°C.
 - Resuspend pellet in Buffer B (10 mM MES-KOH, pH 6.0, 10 mM MnCl₂, 1 mM EDTA).
- Assay Reaction:
 - Ligand: [³H]-PGF₂
(approx. 1-2 nM).[\[1\]](#)
 - Competitors: Incubate membranes with varying concentrations (M to M) of Bimatoprost or **AL 8810 Ethyl Amide**.[\[1\]](#)
 - Non-Specific Binding: Define using 1 μM Cloprostenol or unlabeled PGF₂.
- Incubation: 60 minutes at 25°C.
- Termination: Rapid filtration through GF/B glass fiber filters pre-soaked in 0.3% PEI.
- Analysis: Measure radioactivity via liquid scintillation counting. Calculate and convert to using the Cheng-Prusoff equation.[\[1\]](#)

Protocol B: Intracellular Calcium Mobilization (FLIPR)

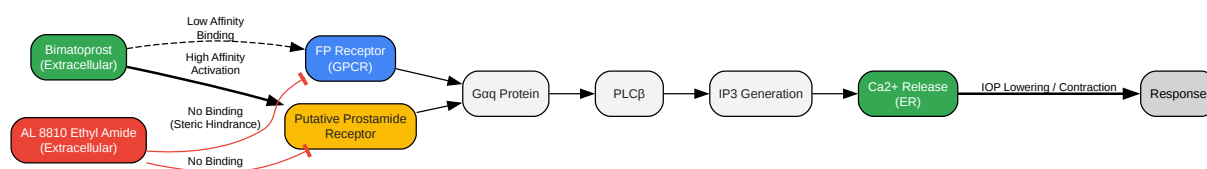
Objective: Assess functional agonism or antagonism.^[4]

- Seeding: Plate FP-expressing cells (e.g., HEK-293 or 3T3 fibroblasts) in 96-well black-wall plates (20,000 cells/well). Incubate overnight.
- Dye Loading: Aspirate media and load cells with Calcium-4 or Fluo-4 AM dye in HBSS/HEPES buffer for 60 min at 37°C.
- Compound Preparation:
 - Agonist Mode: Prepare serial dilutions of Bimatoprost.
 - Antagonist Mode: Pre-incubate cells with **AL 8810 Ethyl Amide** (10 µM) for 15 min, then challenge with EC₈₀ of PGF2.

^[1]
- Measurement: Transfer plate to FLIPR (Fluorometric Imaging Plate Reader).
 - Excitation: 488 nm; Emission: 510-570 nm.^[1]
 - Record baseline for 10s, inject compound, record for 180s.^[1]
- Data Interpretation:
 - Bimatoprost: Expect dose-dependent increase in RFU (Relative Fluorescence Units).^[1]
 - **AL 8810 Ethyl Amide**: Expect flatline (no agonist activity) and no reduction in PGF2 signal (no antagonist activity).

Mechanism of Action Visualization

The following diagram details the signaling pathway and the point of failure for **AL 8810 Ethyl Amide** compared to the activation pathway of Bimatoprost.



[Click to download full resolution via product page](#)

Caption: Bimatoprost activates Ca²⁺ flux via Prostanoid/FP pathways; **AL 8810 Ethyl Amide** fails to engage either receptor.[1][2]

References

- Griffin, B.W., et al. (1999).[1][5][6][7] AL-8810: A novel prostaglandin F₂ alpha analog with selective antagonist effects at the prostaglandin F₂ alpha (FP) receptor.[6][8][9][10] Journal of Pharmacology and Experimental Therapeutics, 290(3), 1278-1284.[1][6] [Link](#)
- Sharif, N.A., et al. (2001).[1] Bimatoprost and its free acid are prostaglandin FP receptor agonists.[5][11][12][13] European Journal of Pharmacology, 432(2-3), 211-213.[1] [Link](#)
- Woodward, D.F., et al. (2007).[1] Identification of an antagonist that selectively blocks the activity of prostanoids (prostaglandin-ethanolamides) in the feline iris.[7][14] British Journal of Pharmacology, 150(3), 342-352.[1] [Link](#)
- Cayman Chemical. **AL 8810 Ethyl Amide** Product Information. Cayman Chemical Datasheet. [Link](#)
- Sharif, N.A., et al. (2003).[1][3][11] Human trabecular meshwork cell responses induced by bimatoprost, travoprost, unoprostone, and other FP prostaglandin receptor agonist analogues.[1][4][6] Investigative Ophthalmology & Visual Science, 44(2), 715-721.[1] [Link](#)
- Woodward, D.F., et al. (2003).[1] The pharmacology of bimatoprost (Lumigan).[15][4][9] Survey of Ophthalmology, 45(Suppl 4), S337-S345.[1] [Link](#)

- Crowston, J.G., et al. (2005).[1] Effect of Bimatoprost on Intraocular Pressure in Prostaglandin FP Receptor Knockout Mice. Investigative Ophthalmology & Visual Science, 46(12), 4571-4577.[1] [Link\[1\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. caymanchem.com [caymanchem.com]
- 2. ovid.com [ovid.com]
- 3. Ocular hypotensive FP prostaglandin (PG) analogs: PG receptor subtype binding affinities and selectivities, and agonist potencies at FP and other PG receptors in cultured cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. iovs.arvojournals.org [iovs.arvojournals.org]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. AL 8810 | CAS:246246-19-5 | Antagonist of prostaglandin F2 α (FP) receptor. | High Purity | Manufacturer BioCrick [biocrick.com]
- 7. Identification of an antagonist that selectively blocks the activity of prostamides (prostaglandin-ethanolamides) in the feline iris - PMC [pmc.ncbi.nlm.nih.gov]
- 8. AL-8810: a novel prostaglandin F2 alpha analog with selective antagonist effects at the prostaglandin F2 alpha (FP) receptor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. iovs.arvojournals.org [iovs.arvojournals.org]
- 10. AL-8810 [drugs.ncats.io]
- 11. Prostaglandin FP receptor antagonists: discovery, pharmacological characterization and therapeutic utility - PMC [pmc.ncbi.nlm.nih.gov]
- 12. caymanchem.com [caymanchem.com]
- 13. iovs.arvojournals.org [iovs.arvojournals.org]
- 14. medchemexpress.com [medchemexpress.com]
- 15. researchgate.net [researchgate.net]

- To cite this document: BenchChem. [Comparing the potency of AL 8810 ethyl amide versus Bimatoprost]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1157153/docs#comparing-the-potency-of-al-8810-ethyl-amide-versus-bimatoprost\]](https://www.benchchem.com/product/b1157153/docs#comparing-the-potency-of-al-8810-ethyl-amide-versus-bimatoprost)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)